

An In-depth Technical Guide to 4-Nitrocyclohexanamine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name:	4-Nitrocyclohexanamine hydrochloride
CAS No.:	2344681-00-9
Cat. No.:	B2358308

[Get Quote](#)

This guide provides a comprehensive technical overview of **4-Nitrocyclohexanamine hydrochloride**, a substituted cyclohexane derivative with potential applications in pharmaceutical and chemical research. Drawing upon established principles of organic chemistry and spectroscopy, this document details the compound's structure, stereochemistry, and physicochemical properties. It further outlines plausible synthetic routes and robust analytical methodologies for its characterization, grounded in field-proven insights and supported by authoritative references. This guide is intended for researchers, scientists, and drug development professionals seeking a detailed understanding of this compound and its analogs.

Molecular Structure and Physicochemical Properties

4-Nitrocyclohexanamine hydrochloride is a salt of an organic compound containing a cyclohexane ring substituted with a nitro group and an amino group. The presence of these functional groups, along with the stereochemistry of the cyclohexane ring, dictates its chemical behavior and potential biological activity.

Chemical Structure and Isomerism

The molecular structure of 4-Nitrocyclohexanamine consists of a cyclohexane chair conformation with a nitro group (-NO₂) and an amino group (-NH₂) at the 1 and 4 positions, respectively. The hydrochloride salt is formed by the protonation of the amino group.

Due to the substituted cyclohexane ring, 4-Nitrocyclohexanamine can exist as two geometric isomers: cis and trans. In the cis isomer, both the nitro and amino groups are on the same side of the ring, while in the trans isomer, they are on opposite sides. The thermodynamic stability of these isomers is influenced by the steric bulk of the substituents, with the trans isomer, where both groups can occupy equatorial positions, generally being more stable.

Caption: Chair conformations of trans- and cis-4-Nitrocyclohexanamine.

Physicochemical Properties

While experimental data for **4-Nitrocyclohexanamine hydrochloride** is not extensively published, its properties can be predicted based on its structure and data from analogous compounds.

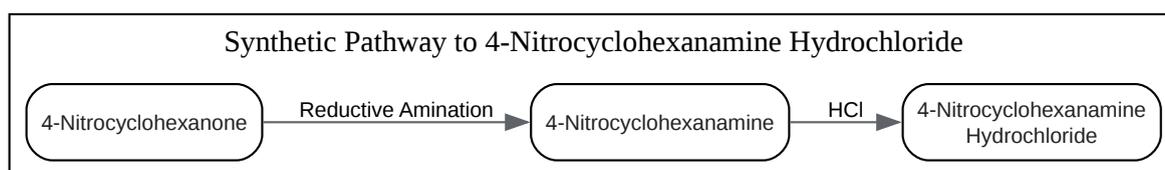
Property	Predicted Value/Information	Source/Basis
Molecular Formula	C ₆ H ₁₃ ClN ₂ O ₂	Based on structure
Molecular Weight	180.63 g/mol	Calculated
Appearance	White to off-white crystalline solid	Analogy to other amine hydrochlorides[1]
Solubility	Soluble in water, methanol; sparingly soluble in less polar organic solvents	The ionic nature of the hydrochloride salt enhances water solubility.[1]
Melting Point	Expected to be a high-melting solid that may decompose upon heating	Typical for amine hydrochlorides
pKa	~9-10 for the ammonium group	Analogy to cyclohexylamine

Synthesis and Characterization

The synthesis of **4-Nitrocyclohexanamine hydrochloride** can be approached through several strategic pathways, primarily involving the introduction of the nitro and amino groups onto the cyclohexane scaffold.

Proposed Synthetic Pathways

A plausible and efficient synthesis involves the reduction of a nitro group to an amine. Nitro compounds are versatile building blocks in organic synthesis due to the variety of transformations the nitro group can undergo.^{[2][3][4][5]}



[Click to download full resolution via product page](#)

Caption: A proposed synthetic workflow for **4-Nitrocyclohexanamine hydrochloride**.

Experimental Protocol: Synthesis via Reductive Amination

This protocol is a representative method and may require optimization.

- Reductive Amination:
 - To a solution of 4-nitrocyclohexanone (1 eq.) in methanol, add ammonium acetate (10 eq.) and sodium cyanoborohydride (1.5 eq.) at 0 °C.
 - Stir the reaction mixture at room temperature for 24 hours.
 - Quench the reaction by the slow addition of 2M HCl.
 - Extract the aqueous layer with dichloromethane.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude 4-nitrocyclohexanamine.

- Hydrochloride Salt Formation:
 - Dissolve the crude 4-nitrocyclohexanamine in a minimal amount of diethyl ether.[6]
 - Slowly add a solution of 2M HCl in diethyl ether with stirring.[6]
 - The hydrochloride salt will precipitate out of the solution.[6]
 - Collect the precipitate by filtration, wash with cold diethyl ether, and dry under vacuum to obtain **4-Nitrocyclohexanamine hydrochloride**.[7]

Spectroscopic Characterization

The structure of **4-Nitrocyclohexanamine hydrochloride** can be unequivocally confirmed through a combination of spectroscopic techniques.

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show signals corresponding to the protons on the cyclohexane ring. The chemical shifts of the protons attached to the carbons bearing the amino and nitro groups will be downfield due to the electron-withdrawing nature of these substituents. The coupling constants between adjacent protons will be indicative of their axial or equatorial orientation, which can be used to determine the cis/trans stereochemistry.

Proton	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constants (J, Hz)
H-1 (CH-NH ₃ ⁺)	~3.0 - 3.5	Multiplet	J(H-1, H-2), J(H-1, H-6)
H-4 (CH-NO ₂)	~4.5 - 4.8	Multiplet	J(H-4, H-3), J(H-4, H-5)
Cyclohexane CH ₂	~1.2 - 2.5	Multiplets	

- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the carbons of the cyclohexane ring. The carbons attached to the nitro and amino groups will be deshielded and

appear at a lower field.

Carbon	Predicted Chemical Shift (ppm)
C-1 (C-NH ₃ ⁺)	~50 - 60
C-4 (C-NO ₂)	~80 - 90
Cyclohexane CH ₂	~20 - 40

2.2.2. Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands for the functional groups present in the molecule.

Functional Group	Characteristic Absorption (cm ⁻¹)	Intensity
N-H stretch (NH ₃ ⁺)	3200 - 2800	Strong, broad
N-O stretch (NO ₂)	~1550 (asymmetric)	Strong
	~1350 (symmetric)	Strong
C-H stretch (alkane)	2950 - 2850	Medium to Strong
N-H bend (NH ₃ ⁺)	~1600	Medium

2.2.3. Mass Spectrometry (MS)

Mass spectrometry will provide information about the molecular weight and fragmentation pattern of the molecule. The molecular ion peak corresponding to the free base (4-Nitrocyclohexanamine) would be expected.

Chemical Reactivity and Potential Applications

The chemical reactivity of 4-Nitrocyclohexanamine is primarily dictated by the nitro and amino functional groups.

Reactivity of the Nitro Group

The nitro group is a strong electron-withdrawing group and can be reduced to various other functional groups, most notably an amine.[2][5][8] This transformation is a key step in the synthesis of diamine derivatives, which are valuable building blocks in medicinal chemistry. The electron-withdrawing nature of the nitro group also influences the acidity of the neighboring protons.[9][10]

Reactivity of the Amino Group

The amino group is nucleophilic and can undergo a variety of reactions, such as acylation, alkylation, and arylation. These reactions allow for the facile introduction of diverse substituents, making 4-Nitrocyclohexanamine a versatile intermediate for the synthesis of a library of compounds for biological screening.

Potential Applications in Drug Discovery

Nitro-containing compounds have been explored for a range of therapeutic applications, including as antimicrobial and anticancer agents.[11][12] The mechanism of action for some nitroaromatic compounds involves bioreductive activation to form cytotoxic reactive nitrogen species. The cyclohexane scaffold provides a three-dimensional framework that can be functionalized to optimize binding to biological targets. Therefore, **4-Nitrocyclohexanamine hydrochloride** and its derivatives are of interest for the development of novel therapeutic agents.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **4-Nitrocyclohexanamine hydrochloride**.

- **General Handling:** Handle in a well-ventilated area, preferably in a fume hood.[13] Avoid inhalation of dust and contact with skin and eyes.[8][13]
- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection.[13][14]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[13] Keep away from incompatible materials such as strong oxidizing agents.[8]

- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Disclaimer: This guide is for informational purposes only and does not constitute a comprehensive safety data sheet. Always consult the material safety data sheet (MSDS) before handling any chemical.

References

- Kishida Chemical Co., Ltd. (n.d.). Safety Data Sheet. Retrieved from [\[Link\]](#)
- MDPI. (2020). A New Synthesis of Polyhydroxylated Cyclopentane β -Amino Acids from Nitro Sugars. *Molecules*, 25(4), 853. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Nitrocyclohexanamine. Retrieved from [\[Link\]](#)
- Frontiers Media S.A. (2020). Nitro Compounds as Versatile Building Blocks for the Synthesis of Pharmaceutically Relevant Substances. Retrieved from [\[Link\]](#)
- Google Patents. (1946). US2404503A - Preparation of amino acids from their salts.
- National Center for Biotechnology Information. (2020). Editorial: Nitro Compounds as Versatile Building Blocks for the Synthesis of Pharmaceutically Relevant Substances. *Frontiers in Chemistry*, 8, 608621. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (1969). The Preparation of cis- and trans-1-Alkyl-4-phthalimidocyclohexanes. *Journal of the Chemical Society C: Organic*, 1324. Retrieved from [\[Link\]](#)
- SciSpace. (2020). Substituent effects of nitro group in cyclic compounds. *Structural Chemistry*, 32(1), 179-203. Retrieved from [\[Link\]](#)
- ResearchGate. (2015). Nitroalkanes as Key Compounds for the Synthesis of Amino Derivatives. Retrieved from [\[Link\]](#)
- MDPI. (2022). Synthesis of Amino-Acid-Based Nitroalkenes. *Organics*, 3(2), 101-113. Retrieved from [\[Link\]](#)

- ResearchGate. (2024). (PDF) Editorial: Nitro Compounds as Versatile Building Blocks for the Synthesis of Pharmaceutically Relevant Substances. Retrieved from [\[Link\]](#)
- Quora. (2017). Why does Nitrobenzene lower the reactivity of Benzene ring?. Retrieved from [\[Link\]](#)
- PubMed. (2004). An efficient sequence for the preparation of small secondary amine hydrochloride salts for focused library generation without need for distillation or chromatographic purification. *Journal of Combinatorial Chemistry*, 6(4), 582-586. Retrieved from [\[Link\]](#)
- Wiley-VCH. (2018). Synthesis of Nitroalkanes. In *Nitroalkanes* (pp. 1-36). Retrieved from [\[Link\]](#)
- SvedbergOpen. (2025). The Role of Nitro Groups in Pharmaceuticals: Effects and Interactions with Biological Systems. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. arkat-usa.org \[arkat-usa.org\]](https://arkat-usa.org)
- [2. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [3. frontiersin.org \[frontiersin.org\]](https://frontiersin.org)
- [4. Editorial: Nitro Compounds as Versatile Building Blocks for the Synthesis of Pharmaceutically Relevant Substances - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/16111111/)
- [5. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [7. An efficient sequence for the preparation of small secondary amine hydrochloride salts for focused library generation without need for distillation or chromatographic purification - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/16111111/)

- [8. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [9. scispace.com \[scispace.com\]](https://scispace.com)
- [10. quora.com \[quora.com\]](https://quora.com)
- [11. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [12. svedbergopen.com \[svedbergopen.com\]](https://svedbergopen.com)
- [13. Transaminase-catalysis to produce trans-4-substituted cyclohexane-1-amines including a key intermediate towards cariprazine - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/311111111/)
- [14. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Nitrocyclohexanamine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2358308#4-nitrocyclohexanamine-hydrochloride-chemical-structure\]](https://www.benchchem.com/product/b2358308#4-nitrocyclohexanamine-hydrochloride-chemical-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com